

# An In-depth Technical Guide to Methyl 4-(hydroxymethyl)benzoate

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## Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)benzoate

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## Introduction

**Methyl 4-(hydroxymethyl)benzoate**, also known as 4-(carbomethoxy)benzyl alcohol, is a bifunctional organic compound that serves as a crucial building block in a multitude of synthetic applications.<sup>[1][2]</sup> Its structure, incorporating both a methyl ester and a primary alcohol, allows for a wide range of chemical transformations, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and polymers.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of its chemical properties, synthesis, spectral data, and key applications, with a focus on detailed experimental protocols and logical workflows for research and development.

## Chemical Structure and Properties

**Methyl 4-(hydroxymethyl)benzoate** is a white to off-white crystalline solid.<sup>[1]</sup> The molecule consists of a benzene ring substituted at the 1- and 4-positions with a methyl ester group and a hydroxymethyl group, respectively.

Chemical Structure:

Table 1: Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	methyl 4-(hydroxymethyl)benzoate	[1]
CAS Number	6908-41-4	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	166.17 g/mol	[1]
Melting Point	47-50 °C	[2]
Appearance	White to off-white crystalline solid	[1]
Solubility	Chloroform: 25 mg/mL	[2]
SMILES	<chem>COC(=O)C1=CC=C(C=C1)CO</chem>	[1]
InChIKey	VBWFYEFYHJRJER-UHFFFAOYSA-N	[1]

## Spectroscopic Data

The structural features of **methyl 4-(hydroxymethyl)benzoate** are well-defined by various spectroscopic techniques. The following table summarizes the key spectral data.

Table 2: Spectroscopic Data Summary

Technique	Key Peaks / Shifts	Reference
$^1\text{H}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 7.99 (d, 2H), 7.40 (d, 2H), 4.73 (s, 2H), 3.90 (s, 3H)	[4]
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 167.1, 144.9, 129.8, 128.9, 126.8, 64.6, 52.0	[4]
IR (KBr)	$\sim 3350\text{ cm}^{-1}$ (O-H stretch), $\sim 1720\text{ cm}^{-1}$ (C=O stretch), $\sim 1280\text{ cm}^{-1}$ (C-O stretch)	[1]
Mass Spectrum	m/z 166 ( $\text{M}^+$ ), 135, 107, 77	[1]

## Synthesis

**Methyl 4-(hydroxymethyl)benzoate** can be synthesized through several routes. The most common methods include the esterification of 4-(hydroxymethyl)benzoic acid and the reduction of methyl 4-formylbenzoate.[3][5] The latter is often preferred in a laboratory setting due to the ready availability of the starting aldehyde.

## Experimental Protocol: Synthesis via Reduction of Methyl 4-formylbenzoate

This protocol details the reduction of an aldehyde to a primary alcohol using sodium borohydride.[5]

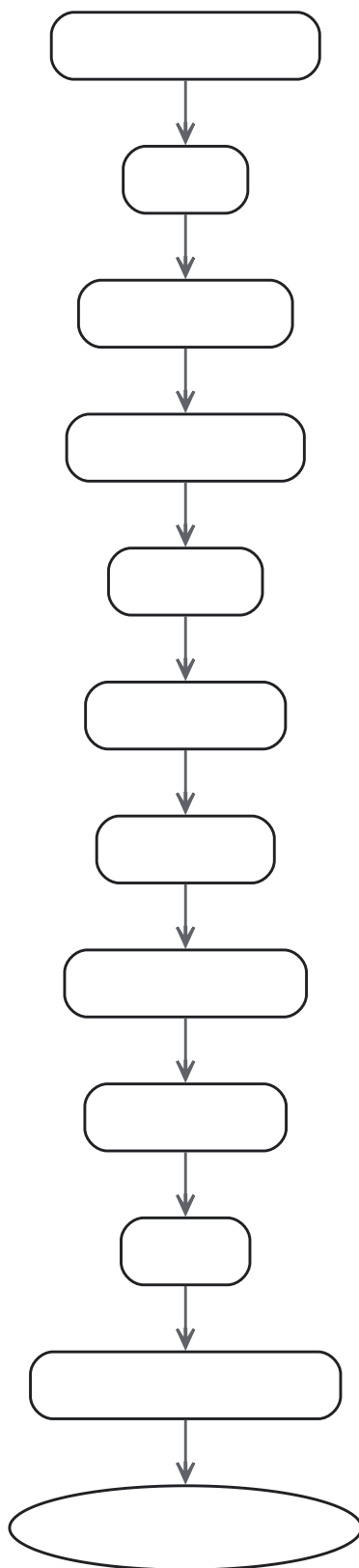
Materials:

- Methyl 4-formylbenzoate
- Methanol (MeOH)
- Sodium borohydride ( $\text{NaBH}_4$ )
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)

- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- Dissolve methyl 4-formylbenzoate (1.0 equivalent) in methanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride (1.1 equivalents) portion-wise to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the starting material is consumed, quench the reaction by the slow addition of 1 M HCl at 0 °C until the pH is acidic.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to obtain pure **methyl 4-(hydroxymethyl)benzoate**.<sup>[5]</sup>



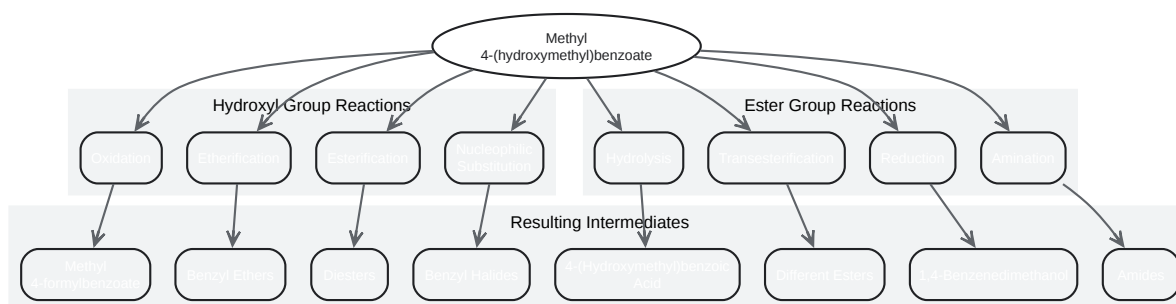
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Caption: Synthesis workflow for **methyl 4-(hydroxymethyl)benzoate**.

## Applications in Research and Drug Development

**Methyl 4-(hydroxymethyl)benzoate** is a versatile intermediate with significant applications in several scientific domains.

- **Pharmaceutical Synthesis:** It is a key precursor for the synthesis of various bioactive compounds and active pharmaceutical ingredients (APIs).[3] Its dual functionality allows for sequential or orthogonal modifications to build complex molecular architectures.
- **Proteomics Research:** The compound has been identified as a useful biochemical for proteomics research, particularly in Stable Isotope Labeling by Amino acids in Cell culture (SILAC). This technique helps in the quantitative analysis of protein dynamics and interactions within cells.
- **Organic Synthesis:** As a bifunctional molecule, it serves as a valuable building block. The hydroxyl group can be oxidized to an aldehyde or converted to a leaving group for nucleophilic substitution, while the ester can be hydrolyzed to a carboxylic acid or reduced to an alcohol.[3] This allows for its incorporation into a wide array of more complex molecules.
- **Cosmetics and Agrochemicals:** It is used in cosmetic formulations for its potential antimicrobial properties and is explored in agriculture as a potential biopesticide.[3]



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Caption: Role as a versatile synthetic intermediate.

## Safety and Handling

**Methyl 4-(hydroxymethyl)benzoate** is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be stored in a cool, dry, and well-ventilated area away from strong oxidizing agents.

## Conclusion

**Methyl 4-(hydroxymethyl)benzoate** is a highly valuable and versatile chemical intermediate. Its straightforward synthesis, well-characterized properties, and the reactivity of its two functional groups make it an essential tool for chemists in academia and industry. The detailed protocols and structured data provided in this guide aim to facilitate its effective use in the development of novel molecules and materials.

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